

Core Compound Analysis: 2-Chloro-5-(chloromethyl)thiazole

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Compound of Interest

Compound Name: 2-Chloro-5-cyclobutylthiazole

Cat. No.: B11765343

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2-Chloro-5-(chloromethyl)thiazole is a highly reactive, bifunctional heterocyclic compound. Its structure, featuring a chlorinated thiazole ring and a chloromethyl substituent, makes it an exceptionally versatile intermediate in organic synthesis. The thiazole ring is a privileged scaffold in medicinal chemistry and agrochemistry, frequently found in biologically active molecules.^{[1][2]} The two distinct chlorine atoms exhibit differential reactivity, allowing for selective, stepwise functionalization, a crucial attribute for constructing complex molecular architectures.

Physicochemical Properties and Specifications

Sourcing high-quality starting materials is paramount for reproducible and successful synthesis. The table below summarizes the key physical and chemical properties of 2-Chloro-5-(chloromethyl)thiazole, compiled from leading supplier data.

Property	Value	Source(s)
CAS Number	105827-91-6	[3][4][5]
Molecular Formula	C ₄ H ₃ Cl ₂ NS	[3][5]
Molecular Weight	168.04 g/mol	[3][5]
Appearance	White to light yellow powder, crystal, or low melting solid	[3][6][7]
Melting Point	29-31 °C	[8]
Boiling Point	268.6±32.0 °C (Predicted)	[3]
Density	~1.503 g/cm ³ (Predicted)	[3]
Refractive Index (n _{20/D})	~1.571	[3]
Solubility	Soluble in methanol, toluene; practically insoluble in water	[3][7][9]
Storage Temperature	2-8°C, inert atmosphere, protect from light and moisture	[3][7][10]

Commercial Supplier Landscape

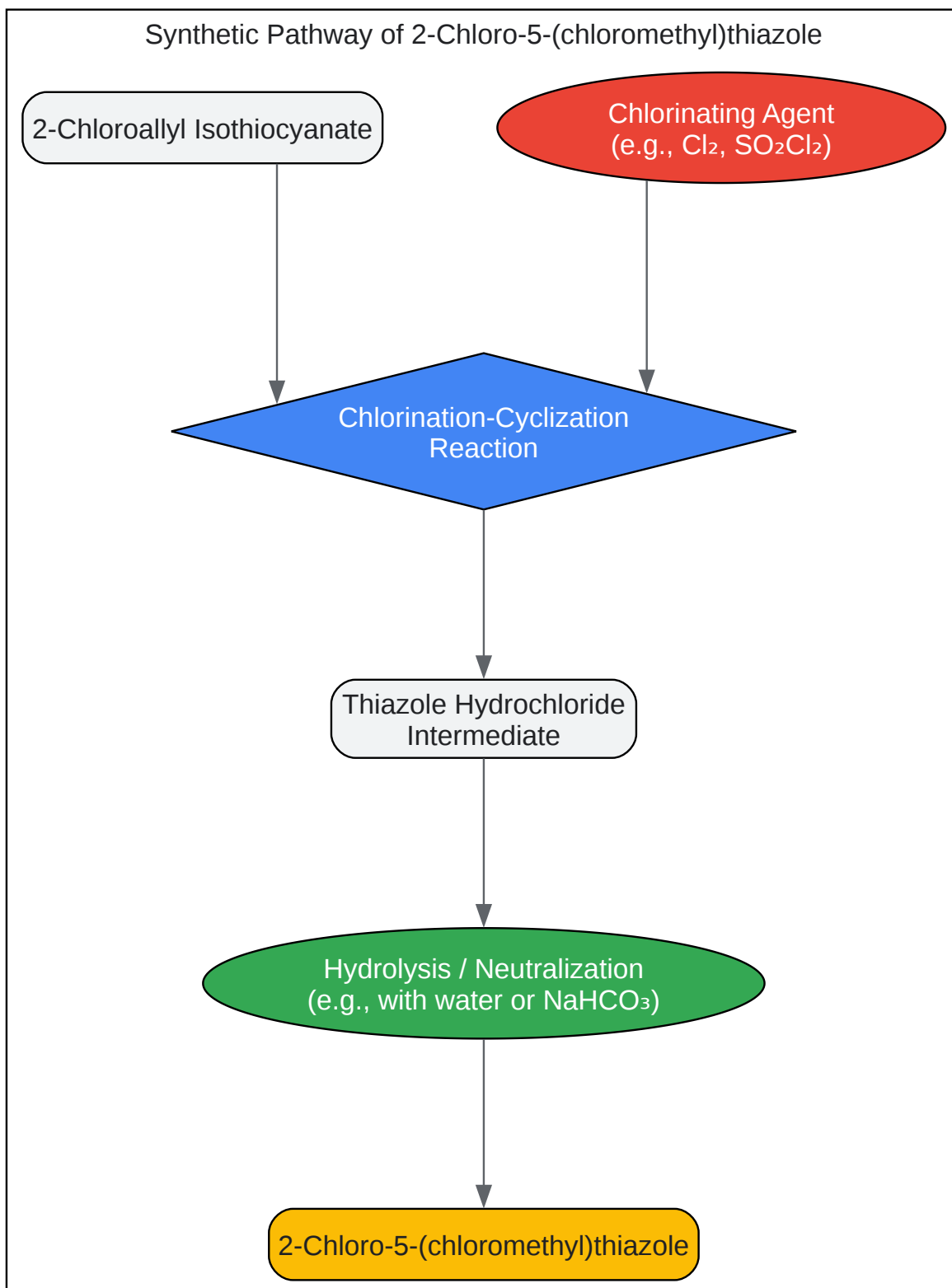
A variety of chemical suppliers offer 2-Chloro-5-(chloromethyl)thiazole in different grades and quantities, from research-scale to bulk production. When selecting a supplier, researchers should prioritize providers who offer comprehensive analytical data, including a Certificate of Analysis (CoA), to ensure material identity and purity.

Supplier	Available Grade / Purity	Notes
Sigma-Aldrich	Analytical Standard, $\geq 98.0\%$ (HPLC)	Provides detailed physicochemical and safety data.
Apollo Scientific	$\geq 95\%$	A well-established supplier for research chemicals.[4]
Tokyo Chemical Industry (TCI)	$>98.0\%$ (GC)	Offers various building blocks for organic synthesis.[6]
ECHEMI (Marketplace)	Industrial & Pharmaceutical Grade (98-99.5%)	Connects various Chinese manufacturers and suppliers like Hangzhou KieRay Chem and Greenbo Biochem.[9][11]
ChemicalBook (Marketplace)	Varies by supplier	Lists multiple suppliers, including 3B Pharmachem and Lizet Chemical.[12][13]
AdipoGen Life Sciences	Purity determined by NMR	Marketed for research use only (RUO).[7]
IndiaMART (Marketplace)	Industrial Grade, $\geq 96\%$	Connects Indian suppliers like Biopharma Centrum Private Limited.[8]

Synthetic Pathways and Mechanistic Insight

The industrial synthesis of 2-Chloro-5-(chloromethyl)thiazole is crucial for its availability as a commodity intermediate. A prevalent method involves the chlorination and cyclization of a suitable precursor, such as a 2-haloallyl isothiocyanate.[14][15]

A common approach involves reacting 2-chloroallyl isothiocyanate with a chlorinating agent like elemental chlorine or sulfuryl chloride.[15][16] The reaction proceeds through a chlorination-cyclization cascade to form the stable thiazole ring. The choice of solvent and temperature is critical to control reaction kinetics and minimize the formation of by-products.



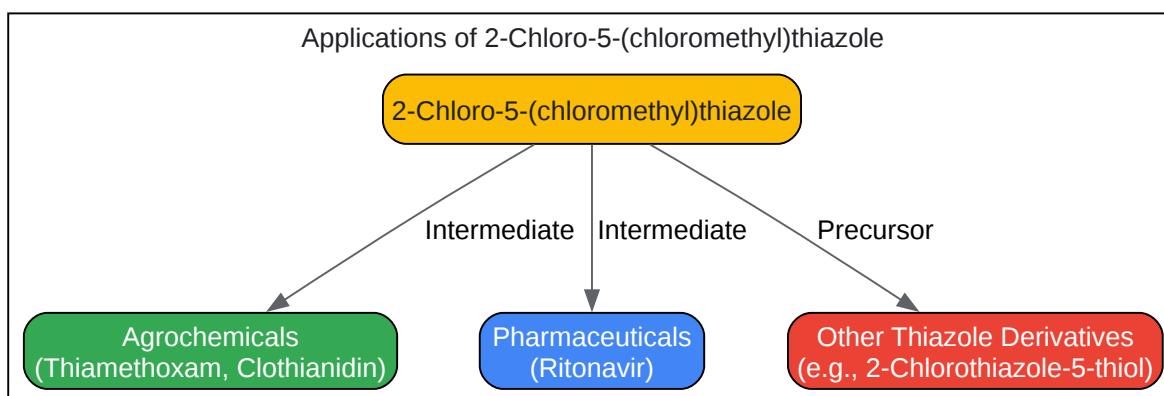
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Caption: Key steps in the synthesis of 2-Chloro-5-(chloromethyl)thiazole.

Core Applications in Synthesis

The utility of this compound stems from its role as a precursor to high-value molecules in both the agrochemical and pharmaceutical sectors.

- **Agrochemicals:** It is a cornerstone intermediate for the synthesis of neonicotinoid insecticides, most notably Thiamethoxam and Clothianidin.[3][12][14] The chloromethyl group serves as a reactive handle for introducing the complex side chains characteristic of these potent insecticides.
- **Pharmaceuticals:** The compound is a documented intermediate in the synthesis of Ritonavir, a protease inhibitor used in the treatment of HIV/AIDS.[3][12][14] This highlights its value in constructing complex, chiral drug molecules.
- **Versatile Chemical Building Block:** Its bifunctional nature allows it to be a starting point for a wide range of other thiazole derivatives. For example, the chloromethyl group can be displaced to create thiols, amines, or other functionalized side chains, while the 2-chloro position can be targeted in cross-coupling reactions.[17]



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Caption: Role as a central precursor in multiple high-value chemical syntheses.

Quality Control and Analytical Protocols

Ensuring the purity of starting materials is a non-negotiable aspect of chemical research. The identity and purity of 2-Chloro-5-(chloromethyl)thiazole are typically confirmed using a combination of standard analytical techniques.

- High-Performance Liquid Chromatography (HPLC): The primary method for assessing purity (typically $\geq 98.0\%$).[\[18\]](#)
- Gas Chromatography (GC): Suitable for analyzing volatile components and purity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Confirms the chemical structure by analyzing the ^1H and ^{13}C environments.[\[18\]](#)

Protocol: Purity Verification by HPLC

This protocol provides a self-validating framework for researchers to confirm the purity of a newly acquired batch.

- Standard Preparation: Accurately weigh a reference standard of 2-Chloro-5-(chloromethyl)thiazole and dissolve it in a suitable solvent (e.g., HPLC-grade acetonitrile) to create a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of dilutions to create a calibration curve.
- Sample Preparation: Prepare a sample of the newly acquired material at a concentration that falls within the range of the calibration curve.
- Chromatographic Conditions (Typical):
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm).
 - Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and water.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector at a suitable wavelength (e.g., 254 nm).
 - Injection Volume: 10 μL .

- Analysis: Inject the standards and the sample. The retention time of the major peak in the sample should match that of the reference standard.
- Quantification: Calculate the purity of the sample by comparing its peak area to the calibration curve. The result should align with the purity stated on the supplier's Certificate of Analysis. Any significant deviation warrants further investigation or communication with the supplier.

Safety, Handling, and Storage Protocols

2-Chloro-5-(chloromethyl)thiazole is a hazardous substance and must be handled with appropriate precautions.^[5] Safety Data Sheets (SDS) from suppliers consistently classify it as toxic and corrosive.^{[10][19][20]}

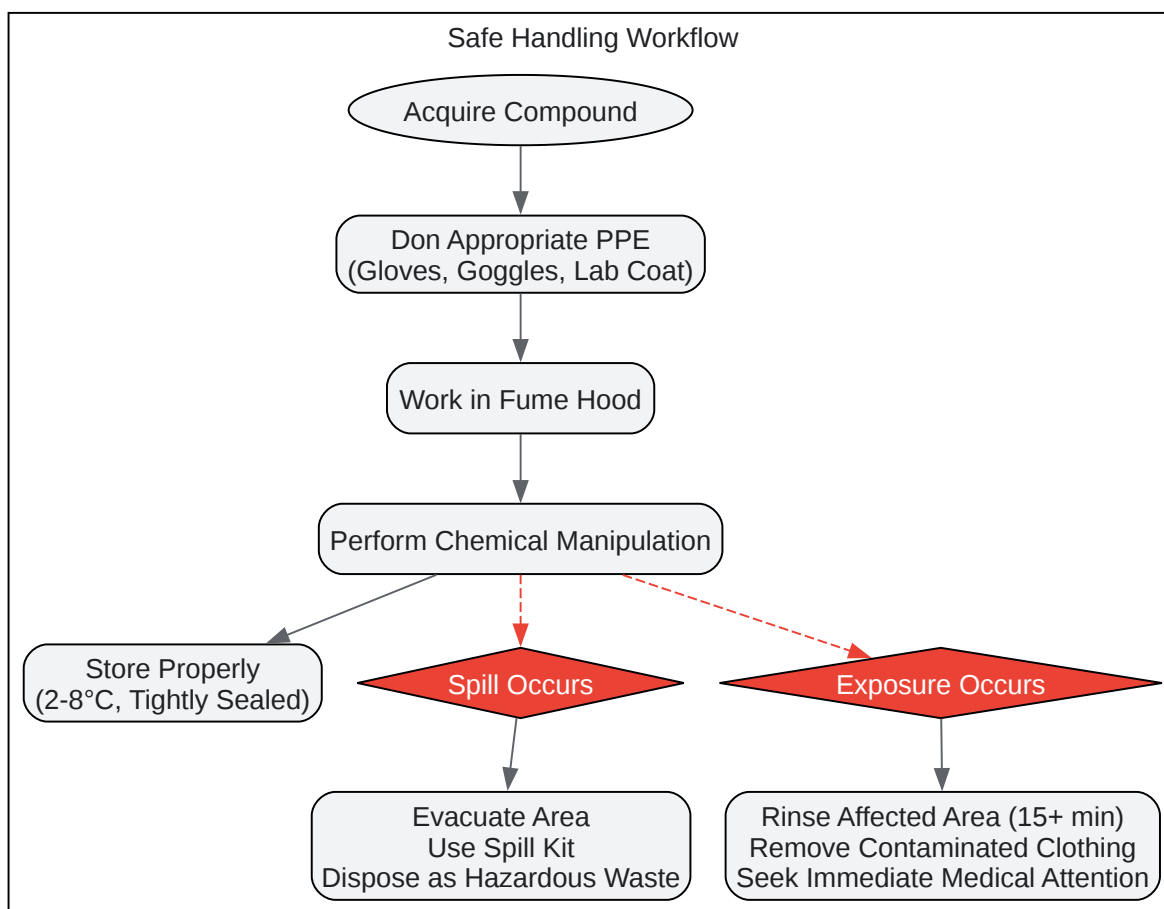
Key Hazards:

- Toxicity: Toxic in contact with skin and harmful if swallowed.^{[5][6]}
- Corrosivity: Causes severe skin burns and eye damage.^{[5][6][20]}
- Sensitization: May cause an allergic skin reaction.^{[5][6]}

Mandatory Laboratory Handling Protocol

- Engineering Controls: All manipulations must be performed inside a certified chemical fume hood to avoid inhalation of vapors or dust.^{[10][21]} Ensure a safety shower and eyewash station are immediately accessible.^{[10][21]}
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear impermeable gloves (e.g., nitrile).^[10]
 - Eye Protection: Wear chemical safety goggles with side-shields or a face shield.^{[10][22]}
 - Body Protection: Wear a flame-resistant lab coat and appropriate protective clothing.^{[10][22]}

- Handling: Avoid direct contact with the substance.[10] Do not breathe dust or vapors.[19][20] Smoking, eating, and drinking are strictly prohibited in the handling area.[19]
- Storage: Store in a cool (2-8°C), dry, well-ventilated area in a tightly closed, original container.[3][10] Store locked up and away from incompatible materials.[10][20][22]
- Disposal: Dispose of waste materials and contaminated containers in accordance with local, state, and federal regulations. Do not release into the environment.[20][21]



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Caption: Essential workflow for safe handling and emergency response.

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